

# An In-depth Technical Guide to trans-4-Methylcyclohexyl Isocyanate

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## Compound of Interest

Compound Name:	<i>trans-4-Methylcyclohexyl isocyanate</i>
CAS No.:	32175-00-1
Cat. No.:	B1354177

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **trans-4-Methylcyclohexyl isocyanate**. All quantitative data is summarized in structured tables, and detailed experimental methodologies are provided. Diagrams illustrating key chemical structures and pathways are included to facilitate understanding.

## Chemical Identity and Physical Properties

**trans-4-Methylcyclohexyl isocyanate** is a colorless to pale yellow liquid with a pungent odor. [1] It is a key intermediate in the synthesis of various organic compounds, most notably the anti-diabetic drug glimepiride.[2]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	32175-00-1[3][4]
Molecular Formula	C <sub>8</sub> H <sub>13</sub> NO[3][4]
Molecular Weight	139.19 g/mol [3][4]
IUPAC Name	1-isocyanato-4-methylcyclohexane[5]
Synonyms	trans-4-Methylcyclohexylisocyanate, Isocyanic acid trans-4-methylcyclohexyl ester[6]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid[1][2]
Boiling Point	182 °C[2]
Density	1.04 g/cm <sup>3</sup> [2]
Flash Point	60 °C[2]
Refractive Index	1.518[2]
Solubility	Reacts with water; soluble in organic solvents like toluene and chloroform.[7][8]

## Spectroscopic Data

Detailed experimental spectra for **trans-4-Methylcyclohexyl isocyanate** are not readily available in public literature. However, based on the chemical structure and typical spectroscopic values for similar compounds, the following characteristic peaks can be expected.

Table 3: Expected Spectroscopic Data

Technique	Expected Peaks/Signals
<sup>1</sup> H NMR	Signals for the cyclohexyl protons and the methyl group protons.
<sup>13</sup> C NMR	A characteristic peak for the isocyanate carbon (N=C=O) is expected around 122.5 ppm (based on the trans-trans isomer of 4,4'-dicyclohexyl methane diisocyanate).[9] Other peaks corresponding to the cyclohexyl and methyl carbons would also be present.
IR Spectroscopy	A strong, characteristic absorption band for the isocyanate group (-N=C=O) is expected in the range of 2250-2280 cm <sup>-1</sup> . C-H stretching vibrations for the alkyl groups would appear just below 3000 cm <sup>-1</sup> . [8]
Mass Spectrometry	The molecular ion peak (M <sup>+</sup> ) would be observed at m/z = 139.10.

## Synthesis of trans-4-Methylcyclohexyl Isocyanate

There are two primary routes for the synthesis of **trans-4-Methylcyclohexyl isocyanate**.

### Synthesis from p-Cresol

This method involves the reduction of p-cresol to trans-4-methylcyclohexanol, followed by a series of reactions to introduce the amine group, and finally conversion to the isocyanate.

Experimental Protocol:

A detailed experimental protocol for this multi-step synthesis is not fully available in a single source. However, a general overview of the steps is as follows:

- **Reduction of p-Cresol:** p-Cresol is reduced to 4-methylcyclohexanol using a catalyst such as Raney Nickel under a hydrogen atmosphere.

- Formation of trans-4-methylcyclohexylamine: The resulting 4-methylcyclohexanol is then converted to trans-4-methylcyclohexylamine. This can be achieved through various methods, including oxidation to the ketone followed by reductive amination.
- Isocyanate Formation: The final step is the reaction of trans-4-methylcyclohexylamine with triphosgene in an inert solvent to yield **trans-4-Methylcyclohexyl isocyanate**.<sup>[2]</sup>

## Synthesis from trans-4-Methylcyclohexylamine and Carbon Dioxide

A more direct and phosgene-free method involves the reaction of trans-4-methylcyclohexylamine with carbon dioxide in the presence of a dehydrating agent.

Experimental Protocol (based on patent CN1521162A):

- Reaction Setup: In a reaction vessel, dissolve trans-4-methylcyclohexylamine and an organic base (e.g., triethylamine) in a suitable solvent such as acetonitrile.
- Carbon Dioxide Addition: Bubble carbon dioxide gas through the solution to form the corresponding carbamate salt.
- Dehydration: Cool the reaction mixture to 0°C and slowly add a dehydrating agent, such as thionyl chloride (SOCl<sub>2</sub>), dissolved in the same solvent.<sup>[10]</sup>
- Reaction and Workup: Stir the reaction mixture at 0°C for approximately one hour. After the reaction is complete, wash the organic phase with a dilute acid solution (e.g., 5% HCl) until neutral.
- Purification: Dry the organic phase and remove the solvent under reduced pressure. The crude product can be further purified by vacuum distillation to yield **trans-4-Methylcyclohexyl isocyanate**.<sup>[10]</sup>

## Purification

The primary methods for purifying isocyanates are vacuum distillation and column chromatography.

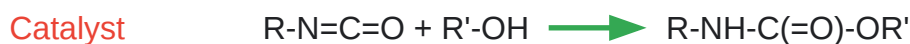
- Vacuum Distillation: This is a common method for separating the isocyanate from non-volatile impurities and residual solvents. The boiling point of **trans-4-Methylcyclohexyl isocyanate** is 182 °C at atmospheric pressure, so vacuum is necessary to lower the boiling point and prevent thermal decomposition.[2]
- Column Chromatography: For smaller scale purifications or to remove impurities with similar boiling points, flash column chromatography using a silica gel column with a suitable solvent system (e.g., ethyl acetate/hexanes) can be employed.[11]

## Chemical Reactivity

The isocyanate functional group (-N=C=O) is highly electrophilic and readily reacts with a variety of nucleophiles. This reactivity is central to its use as a chemical intermediate.

## Reaction with Alcohols

Isocyanates react with alcohols to form carbamates (urethanes). This reaction is often catalyzed by tertiary amines or organometallic compounds.



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Caption: Reaction of an isocyanate with an alcohol to form a carbamate.

## Reaction with Amines

Primary and secondary amines react with isocyanates to form substituted ureas.



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Caption: Reaction of an isocyanate with a primary amine to form a substituted urea.

## Role in Drug Development: Synthesis of Glimepiride

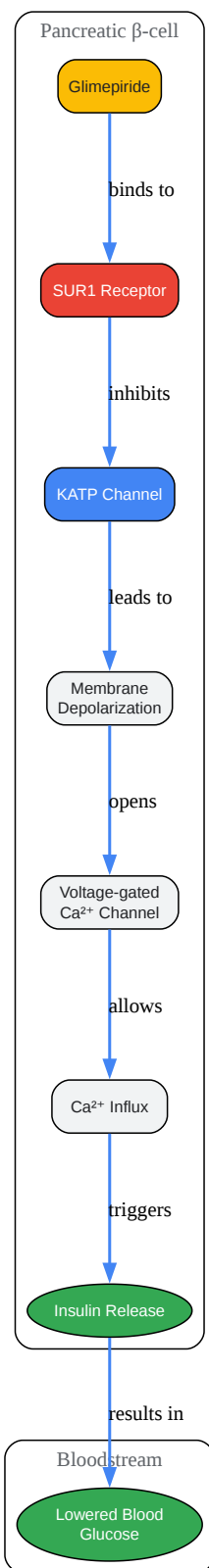
**trans-4-Methylcyclohexyl isocyanate** is a crucial building block in the synthesis of glimepiride, a second-generation sulfonylurea drug used to treat type 2 diabetes.

Experimental Protocol for Glimepiride Synthesis:

- In a reaction vessel, 4-[2-(3-Ethyl-4-methyl-2-carbonyl pyrrolidine amido)ethyl] benzene sulfonamide and potassium carbonate are refluxed in acetone.
- A solution of **trans-4-Methylcyclohexyl isocyanate** in toluene is then added to the reaction mixture.
- The mixture is refluxed for several hours. After cooling, water is added, and the product, glimepiride, precipitates and can be collected by filtration.

## Mechanism of Action of Glimepiride

Glimepiride lowers blood glucose by stimulating the release of insulin from pancreatic  $\beta$ -cells. This action is mediated through its interaction with the sulfonylurea receptor 1 (SUR1) subunit of the ATP-sensitive potassium (KATP) channels in the  $\beta$ -cell membrane.



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Caption: Signaling pathway of Glimepiride's mechanism of action.

## Safety and Handling

**trans-4-Methylcyclohexyl isocyanate** is a hazardous chemical and should be handled with appropriate safety precautions. It is toxic if inhaled or swallowed and causes skin and eye irritation. Wear protective gloves, clothing, and eye/face protection. Use only in a well-ventilated area. Store in a cool, dry place away from moisture and incompatible materials such as acids and oxidizing agents.

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## References

- [1. Buy Online CAS Number 32175-00-1 - TRC - trans-4-Methylcyclohexyl Isocyanate | LGC Standards \[lgcstandards.com\]](#)
- [2. chembk.com \[chembk.com\]](#)
- [3. Page loading... \[wap.guidechem.com\]](#)
- [4. scbt.com \[scbt.com\]](#)
- [5. Cyclohexane, 1-isocyanato-4-methyl-, trans- | C8H13NO | CID 11423635 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. trans-4-Methylcyclohexyl isocyanate | 32175-00-1 \[chemicalbook.com\]](#)
- [7. nbinno.com \[nbinno.com\]](#)
- [8. uanlch.vscht.cz \[uanlch.vscht.cz\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. scs.illinois.edu \[scs.illinois.edu\]](#)
- [11. rsc.org \[rsc.org\]](#)
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